

Personal protective equipment for handling 4-Bromopyrimidine

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Compound of Interest

Compound Name: 4-Bromopyrimidine

Cat. No.: B1314319

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Essential Safety and Handling Guide for 4-Bromopyrimidine

This guide provides critical safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **4-Bromopyrimidine**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Identification and Classification

4-Bromopyrimidine is classified as a hazardous substance with the following primary risks:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)
- Skin Irritation: Causes skin irritation upon contact.[\[2\]](#)[\[3\]](#)
- Eye Irritation: Can cause serious eye irritation.[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[2\]](#)[\[3\]](#)
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Bromopyrimidine**, which is crucial for a comprehensive understanding of its properties.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₃ BrN ₂	[1]
Molecular Weight	158.98 g/mol	[4]
CAS Number	31462-56-3	[1][4]
GHS Hazard Statements	H302, H412	[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should meet established standards, such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields are the minimum requirement.[5] For splash hazards, chemical safety goggles and a face shield must be worn.[5]	NIOSH (US) or EN 166 (EU) approved.[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are required.[5] Gloves should be inspected before use and removed carefully to avoid skin contamination.[7]	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	All handling must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7] If dust or aerosols may be generated, a NIOSH-approved air-purifying respirator is required.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential to minimize the risk of exposure and contamination during the handling of **4-Bromopyrimidine**.

Step 1: Preparation

- Consult SDS: Ensure the Safety Data Sheet (SDS) for **4-Bromopyrimidine** is accessible and has been reviewed by all personnel involved.
- Gather PPE: Assemble and inspect all required PPE as specified in the table above.
- Prepare Workspace: Designate a specific handling area within a chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.^[6]
- Assemble Materials: Have all necessary equipment and reagents for the experiment ready to minimize movement and potential for spills.

Step 2: Handling and Use

- Ventilation: Ensure adequate ventilation by working within a certified chemical fume hood at all times.^{[2][7]}
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.^{[2][7]}
- Prevent Inhalation/Ingestion: Avoid breathing dust and prevent ingestion.^{[2][7]} Do not eat, drink, or smoke in the handling area.
- Minimize Dust: Handle the solid carefully to avoid dust formation and accumulation.^[7]
- Container Management: Keep the container tightly closed when not in use.^{[2][7]} Store in a dry, well-ventilated place, preferably under an inert atmosphere.^{[2][3]}

Step 3: Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, ensure adequate ventilation and wear appropriate PPE.^{[2][3]} Sweep up the solid material and place it into a suitable, labeled container for disposal.^{[2][3]}

Avoid generating dust.[7]

- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][3]
 - Skin: Wash off immediately with plenty of soap and water for at least 15 minutes.[2][3] If skin irritation occurs, get medical advice.[6]
 - Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[2][3] Call a poison center or doctor if you feel unwell.[6]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting.[3] Seek immediate medical attention.

Disposal Plan

The disposal of **4-Bromopyrimidine** and its waste must comply with all local, regional, and national hazardous waste regulations.

Waste Segregation and Collection

- Hazardous Waste Classification: All waste containing **4-Bromopyrimidine** must be classified and handled as hazardous waste.[8]
- Segregation: As a halogenated organic compound, it must be segregated from non-halogenated waste streams.[8]
- Waste Containers:
 - Solid Waste: Collect contaminated lab supplies (e.g., weighing papers, gloves, pipette tips) in a dedicated, clearly labeled solid hazardous waste container.[8]
 - Liquid Waste: Solutions containing **4-Bromopyrimidine** should be collected in a dedicated halogenated organic solvent waste container.[8]

- Container Requirements: Use dedicated, sealable containers made of compatible material. Ensure they are in good condition and have a secure, leak-proof closure.[8][9]

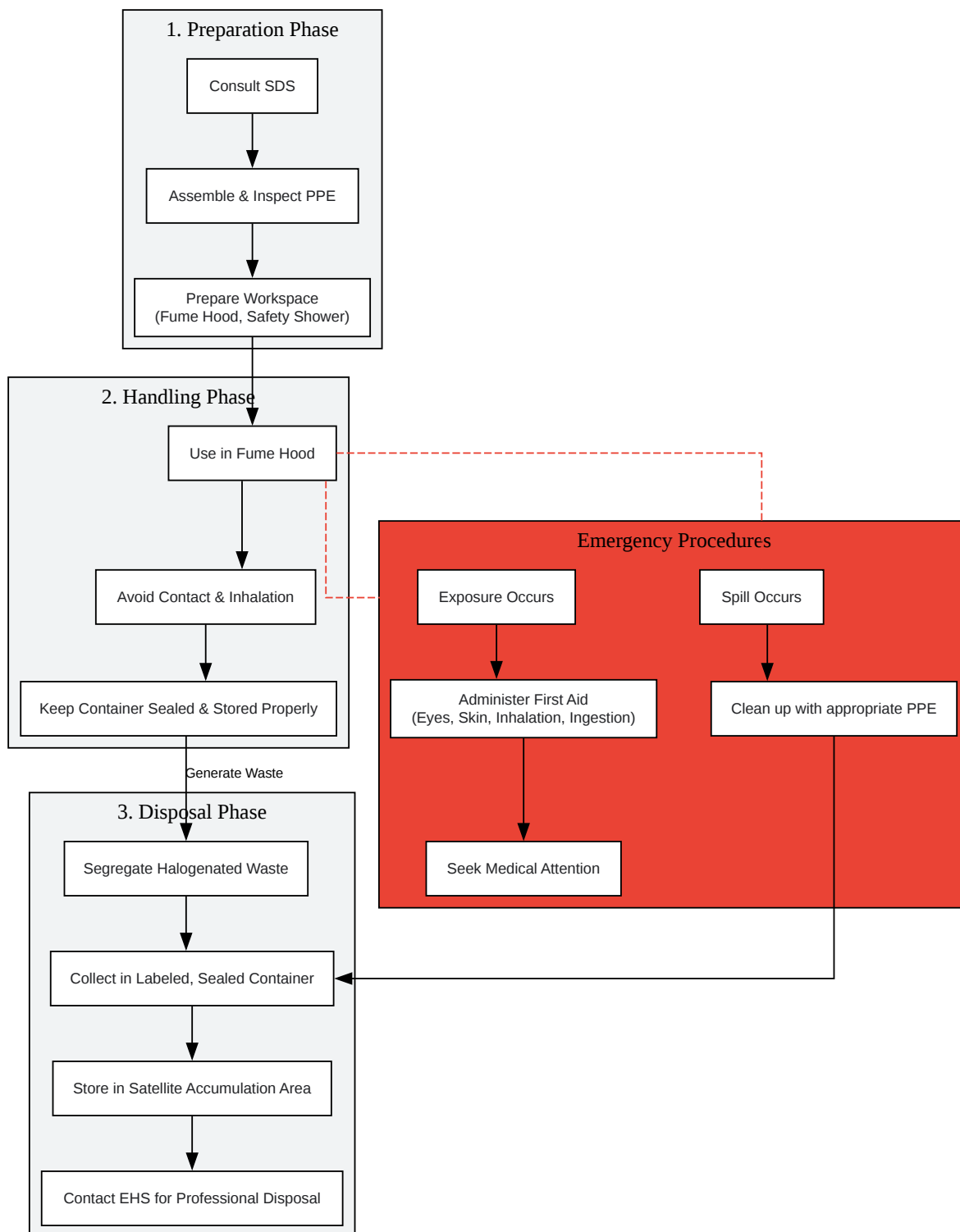
Labeling and Storage

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Bromopyrimidine**," and the appropriate hazard pictograms.[8]
- Storage: Store waste containers in a designated Satellite Accumulation Area (SAA) near the point of generation. The area should be secure and regularly inspected for leaks.[8]

Final Disposal

- Professional Disposal: Never dispose of **4-Bromopyrimidine** in the regular trash or down the drain.[9] The final disposal must be handled by a licensed hazardous waste disposal company.[8]
- EHS Contact: Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.[8][9]
- Recommended Method: The recommended method of disposal is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.[8]

Workflow for Safe Handling and Disposal of 4-Bromopyrimidine



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Caption: Workflow for the safe handling and disposal of **4-Bromopyrimidine**.

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